

Pterostilbene Dosage for In Vivo Mouse Models: Application Notes and Protocols

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Compound of Interest

Compound Name: Pterodonoic acid

Cat. No.: B12309554

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Introduction

Pterostilbene (trans-3,5-dimethoxy-4'-hydroxystilbene) is a naturally occurring phenolic compound found in various plants, including blueberries and grapes.^{[1][2]} As a structural analog of resveratrol, pterostilbene exhibits similar biological activities but with significantly higher bioavailability and metabolic stability, making it a compound of great interest for therapeutic development.^{[2][3][4]} Its potent antioxidant, anti-inflammatory, anti-cancer, and neuroprotective properties have been demonstrated in numerous preclinical studies. This document provides a comprehensive overview of pterostilbene dosage and administration in in vivo mouse models, summarizing key quantitative data and detailing experimental protocols to guide researchers in their study design.

Data Presentation: Pterostilbene Dosage in Mouse Models

The following tables summarize the dosages of pterostilbene used in various mouse models, categorized by the route of administration.

Oral Administration

Dose	Mouse Model	Strain	Duration	Key Findings	Reference(s)
10, 40 mg/kg/day	Alzheimer's Disease (APP/PS1)	APP/PS1 transgenic	10 weeks	Enhanced learning and memory, reduced neuroinflammation and A β aggregation.	
20, 50 mg/kg/day	Enterovirus A71 (EV-A71) infection	hSCARB2 transgenic	7 days	Alleviated infection symptoms and reduced mortality.	
30 mg/kg/day	Obesity (High-fat, high-sucrose diet)	Wistar rats	6 weeks	Reduced body fat accumulation.	
40 mg/kg/day	Streptozotocin-induced Diabetes	-	6 weeks	Significant decrease in plasma glucose and increase in plasma insulin.	
120 mg/kg (in diet)	Accelerated Aging (SAMP8)	SAMP8	8 weeks	Improved cognitive function and markers of oxidative stress.	
30, 300, 3000 mg/kg/day	Toxicity Study	Swiss mice	28 days	No observed toxicity or mortality. No	

significant
alterations in
body weight,
organ weight,
or clinical
signs.

56 mg/kg	Breast Cancer Xenograft	-	Every 4 days for 3 weeks	Induced apoptosis and inhibited tumor growth.
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90 mg/kg/day	Obesity (High-fat diet)	C57BL/6	30 weeks	Antagonized weight increase.
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250 mg/kg	Urethane- induced Lung Tumor	-	-	Inhibited EGFR, Akt/mTOR, Stat3, ERK1/2, and NFκB pathways.
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Intraperitoneal (i.p.) Injection

Dose	Mouse Model	Strain	Duration	Key Findings	Reference(s)
5 mg/kg	Streptozotocin-induced Diabetes	-	5 weeks	Improved serum insulin levels.	
10 mg/kg	Hemorrhagic Stroke	-	0.5 and 2 hours post-hemorrhage	Reduced neurological score and brain water content.	
50, 250 mg/kg	Urethane-induced Lung Adenoma	-	-	Significantly reduced tumor multiplicity, volume, and burden.	
100, 200 mg/kg/day	Chemically-induced Liver Cancer	-	-	Inhibited hepatocellular carcinoma tumor growth.	

Intralesional Injection

Dose	Mouse Model	Strain	Duration	Key Findings	Reference(s)
1 mM (10 µl per quadrant)	HPV E6-Positive Cervical Cancer	C57BL/6	5 consecutive days	Significantly reduced tumor size.	

Experimental Protocols

Oral Administration via Gavage

This is a common method for precise oral dosing.

Materials:

- Pterostilbene powder
- Vehicle (e.g., corn oil, carboxymethylcellulose, PBS)
- Animal feeding needles (gavage needles)
- Syringes (1 mL)
- Scale and weighing paper
- Vortex mixer or sonicator

Protocol:

- Preparation of Pterostilbene Suspension:
 - Calculate the required amount of pterostilbene based on the desired dose (mg/kg) and the body weight of the mice.
 - Weigh the pterostilbene powder accurately.
 - Suspend the powder in the chosen vehicle. The volume administered is typically 100-200 μ L for an adult mouse. Use a vortex mixer or sonicator to ensure a homogenous suspension.
- Animal Handling and Dosing:
 - Gently restrain the mouse, ensuring a firm grip on the scruff of the neck to prevent movement and biting.
 - Measure the length from the tip of the mouse's nose to the last rib to determine the correct insertion depth for the gavage needle.
 - Attach the gavage needle to the syringe containing the pterostilbene suspension.

- Carefully insert the gavage needle into the mouse's mouth, passing it over the tongue and down the esophagus. Ensure the needle does not enter the trachea.
- Slowly administer the suspension.
- Gently remove the needle and return the mouse to its cage.
- Monitor the mouse for any signs of distress.

Intraperitoneal (i.p.) Injection

This method allows for rapid absorption into the systemic circulation.

Materials:

- Pterostilbene powder
- Sterile vehicle (e.g., saline, DMSO, or a mixture)
- Sterile syringes (1 mL) with needles (e.g., 25-27 gauge)
- Scale and weighing paper
- Vortex mixer or sonicator

Protocol:

- Preparation of Pterostilbene Solution/Suspension:
 - Dissolve or suspend the accurately weighed pterostilbene in a sterile vehicle. Ensure the final solution is suitable for injection.
- Animal Handling and Injection:
 - Properly restrain the mouse, exposing the lower abdominal area.
 - Tilt the mouse slightly with its head downwards.

- Insert the needle into the lower right or left quadrant of the abdomen at a 15-20 degree angle to avoid puncturing internal organs.
- Aspirate slightly to ensure no fluid (blood or urine) is drawn into the syringe.
- Inject the pterostilbene solution/suspension.
- Withdraw the needle and return the mouse to its cage.

Dietary Administration

This method is suitable for long-term studies and mimics human consumption.

Materials:

- Pterostilbene powder
- Standard rodent chow
- Food mixer

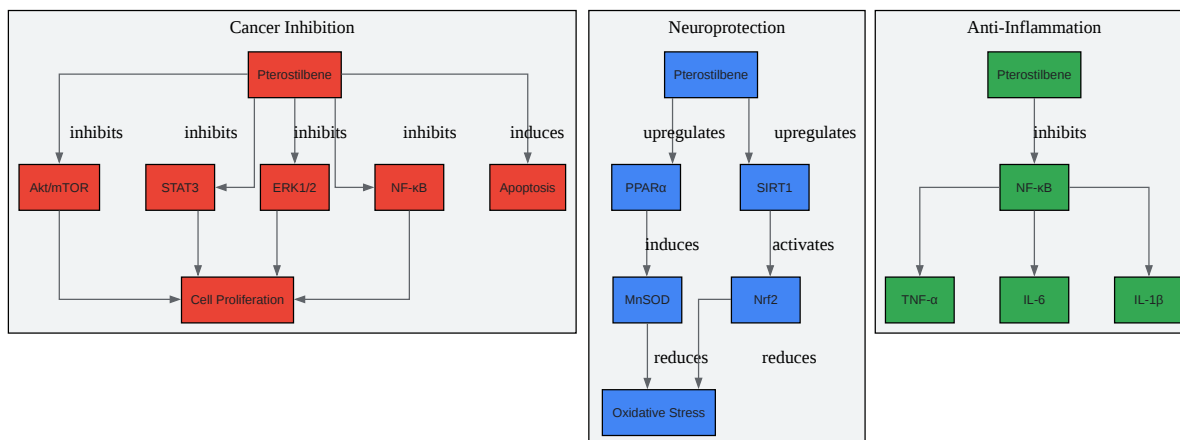
Protocol:

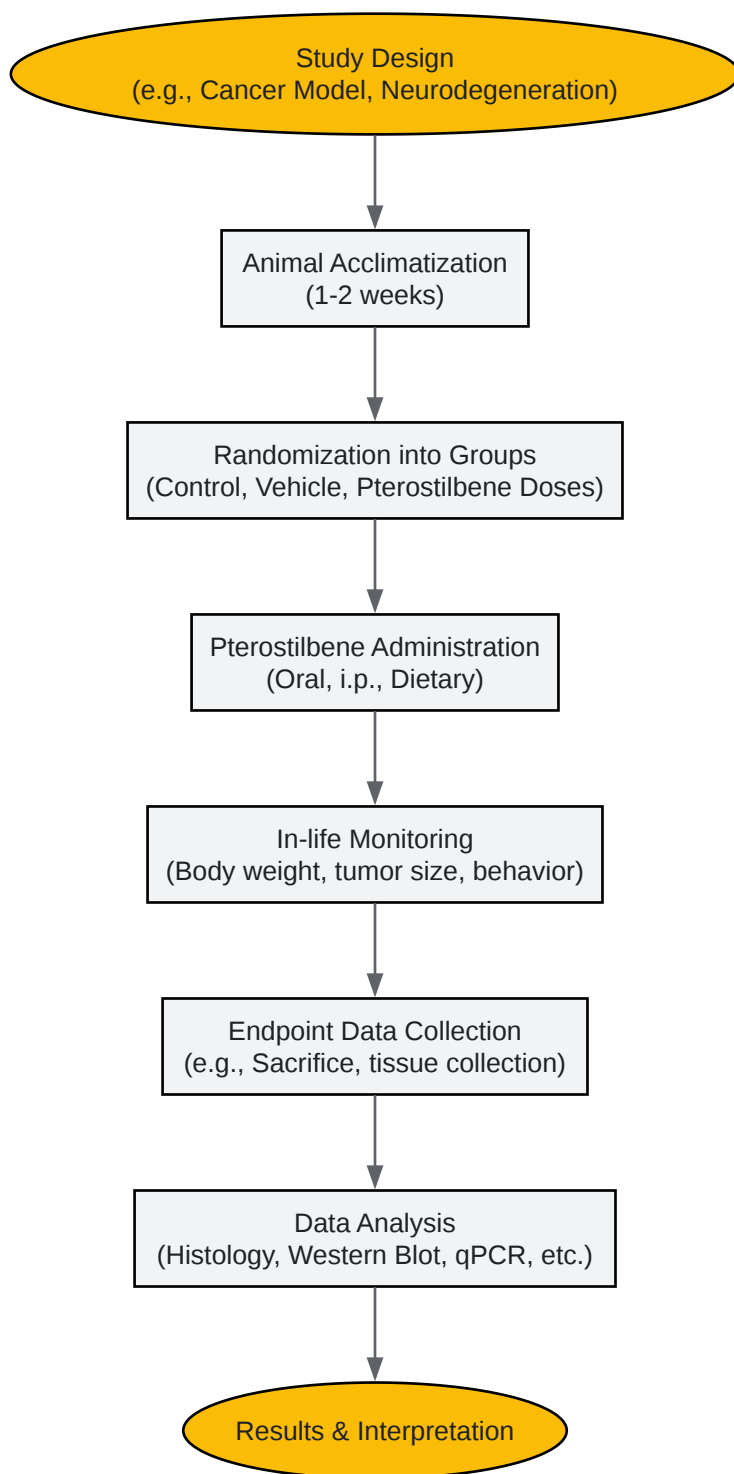
- Preparation of Medicated Chow:
 - Calculate the amount of pterostilbene needed to achieve the desired dose (e.g., mg/kg of diet).
 - Thoroughly mix the pterostilbene powder with the powdered or crushed rodent chow to ensure even distribution.
 - If necessary, the mixture can be re-pelleted.
- Feeding:
 - Provide the medicated chow to the mice ad libitum.
 - Monitor food intake to estimate the actual dose consumed by the animals.

Visualizations

Signaling Pathways

Pterostilbene has been shown to modulate several key signaling pathways involved in cancer, inflammation, and neuroprotection.





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